

# "N-(4-Methoxyphenyl)-3-(trifluoromethyl)aniline" safety data sheet (SDS) information

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## Compound of Interest

Compound Name:	<i>N</i> -(4-Methoxyphenyl)-3-(trifluoromethyl)aniline
Cat. No.:	B074720

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## Application Notes and Protocols for N-(4-Methoxyphenyl)-3-(trifluoromethyl)aniline

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**N-(4-Methoxyphenyl)-3-(trifluoromethyl)aniline** is an aromatic amine derivative incorporating both a methoxy and a trifluoromethyl substituent. Such compounds are of significant interest in medicinal chemistry and materials science due to the unique electronic and lipophilic properties conferred by the trifluoromethyl group, which can enhance metabolic stability, binding affinity, and cell permeability of drug candidates. The methoxyphenyl moiety is also a common feature in pharmacologically active molecules. Given its potential utility in synthesis and drug development, a thorough understanding of its safe handling, reactivity, and potential hazards is paramount for all laboratory personnel.

This document provides a detailed guide to the safe handling and use of **N-(4-Methoxyphenyl)-3-(trifluoromethyl)aniline**. The information herein is synthesized from safety data for structurally analogous compounds, including various trifluoromethylated and fluorinated anilines, due to the absence of a specific Safety Data Sheet (SDS) for the title compound. Researchers must treat this compound with the caution required for a substance

with unknown toxicological properties, adhering to the principle of "as low as reasonably practicable" (ALARA) for exposure.

## Hazard Identification and Risk Assessment

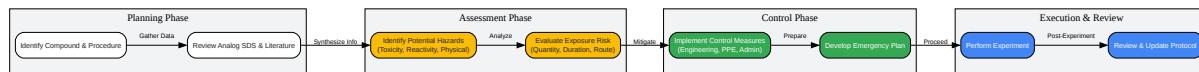
While specific toxicological data for **N-(4-Methoxyphenyl)-3-(trifluoromethyl)aniline** is not readily available, data from analogous compounds such as 3-(Trifluoromethyl)aniline and other substituted anilines suggest a significant hazard profile.[\[1\]](#)[\[2\]](#)

### Anticipated Hazards:

- Acute Toxicity: Likely to be harmful or toxic if swallowed, in contact with skin, or if inhaled.[\[1\]](#)  
[\[2\]](#) Aniline derivatives can be absorbed through the skin and may cause systemic effects. The trifluoromethyl group can also contribute to toxicity.
- Skin and Eye Irritation/Damage: Expected to cause skin irritation and potentially serious eye damage.[\[2\]](#)[\[3\]](#) Direct contact may lead to redness, pain, and burns.
- Respiratory Irritation: Inhalation of dust or vapors may cause respiratory tract irritation.[\[2\]](#)
- Specific Target Organ Toxicity (Repeated Exposure): There is a danger of cumulative effects, with potential for damage to organs through prolonged or repeated exposure.[\[1\]](#)[\[2\]](#) The hematopoietic system (blood) is a common target for aniline compounds.[\[2\]](#)
- Environmental Hazards: Many aniline derivatives are toxic to aquatic life with long-lasting effects.[\[1\]](#)[\[4\]](#)

## Risk Assessment Workflow

A systematic risk assessment should be performed before any new experimental work involving this compound. This involves identifying hazards, evaluating risks, and implementing control measures.

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Caption: Workflow for Chemical Risk Assessment.

## Summary of Anticipated Safety Data

The following table summarizes the likely hazard classifications based on structurally similar compounds.

Hazard Category	Anticipated Classification	Precautionary Statements (Examples)
Acute Toxicity (Oral, Dermal, Inhalation)	Category 3 or 4 (Toxic/Harmful)	P264, P270, P271, P280
Skin Corrosion/Irritation	Category 2 (Irritant)	P280, P302+P352, P362
Serious Eye Damage/Irritation	Category 1 or 2 (Damage/Irritation)	P280, P305+P351+P338
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory Irritation)	P261, P304+P340
Specific Target Organ Toxicity (Repeated Exposure)	Category 2	P260, P314
Environmental Hazard	Chronic Aquatic Toxicity Category 1 or 2	P273, P391

GHS classifications and P-statements are extrapolated from data on similar molecules like 3-(Trifluoromethyl)aniline and 4-(Trifluoromethyl)aniline.[\[2\]](#)[\[4\]](#)

## Reactivity and Incompatibility

Understanding the reactivity of **N-(4-Methoxyphenyl)-3-(trifluoromethyl)aniline** is crucial for safe handling and for its intended use in synthesis.

- Incompatible Materials: Avoid contact with strong oxidizing agents and strong acids.[3]
- Reactivity: The aniline nitrogen is basic and can react exothermically with strong acids. The aromatic ring is activated by the methoxy and amino groups, making it susceptible to electrophilic aromatic substitution.[5] However, Friedel-Crafts reactions may be unsuccessful as the amino group can complex with Lewis acid catalysts.[5]
- Hazardous Decomposition Products: Thermal decomposition may produce hazardous gases and vapors, including carbon oxides (CO, CO<sub>2</sub>), nitrogen oxides (NO<sub>x</sub>), and hydrogen fluoride (HF).[3]
- Storage Conditions: Store in a tightly-closed container in a cool, dry, and well-ventilated area away from incompatible substances and sources of ignition.[4][6] The material may be light-sensitive and darken over time; protection from direct sunlight is recommended.[2]

## Safe Handling and Personal Protective Equipment (PPE)

A multi-layered approach to safety, prioritizing engineering controls, followed by administrative controls and PPE, is essential.

### Engineering Controls

- Chemical Fume Hood: All handling of solid and dissolved **N-(4-Methoxyphenyl)-3-(trifluoromethyl)aniline** must be conducted in a certified chemical fume hood to minimize inhalation exposure.
- Ventilation: Ensure adequate general laboratory ventilation. Facilities should be equipped with an eyewash station and a safety shower in close proximity to the workstation.[3][6]

### Personal Protective Equipment (PPE)

The following PPE is mandatory when handling this compound:

- Hand Protection: Wear impervious gloves (e.g., nitrile) and check them for integrity before each use.<sup>[1]</sup> Double-gloving is recommended for handling neat material.
- Eye and Face Protection: Use chemical safety goggles and a face shield that comply with OSHA 29 CFR 1910.133 or European Standard EN166.<sup>[2][3]</sup>
- Skin and Body Protection: Wear a flame-resistant laboratory coat. Ensure cuffs are tucked into gloves. Wear closed-toe shoes and long pants. For larger quantities, a chemically resistant apron or suit may be required.<sup>[1]</sup>
- Respiratory Protection: If engineering controls are insufficient or during spill cleanup, use a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate filter for organic vapors and particulates.<sup>[2][3]</sup>

## Protocols for Use

### Protocol 4.1: Weighing and Preparing Solutions

- Preparation: Designate a specific area within the chemical fume hood for weighing. Place a disposable absorbent liner on the balance surface.
- Tare: Place a suitable container on the balance and tare it.
- Aliquot: Carefully transfer the solid compound from the stock bottle to the tared container using a clean spatula. Avoid generating dust. Keep the stock bottle opening pointed away from you.
- Close: Immediately and tightly close the stock container.
- Dissolution: Add the solvent to the container with the weighed compound inside the fume hood. Use a vortex mixer or gentle swirling to dissolve.
- Decontamination: Wipe the spatula and any affected surfaces with a suitable solvent (e.g., ethanol) and dispose of the wipe in the hazardous waste container.
- Final Step: Remove the absorbent liner and dispose of it as hazardous waste.

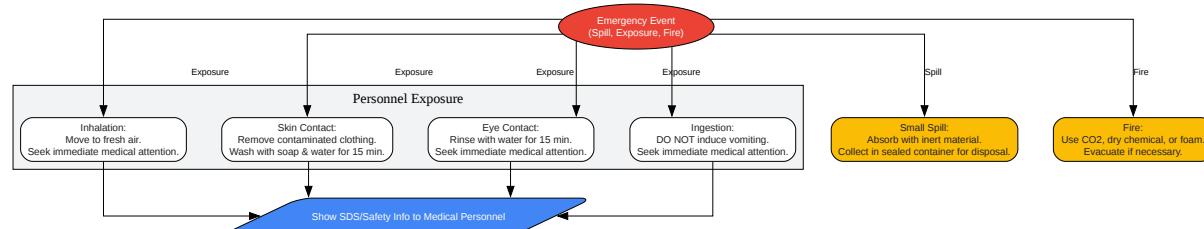
## Protocol 4.2: Reaction Setup and Workup

- Setup: Conduct all reactions in a chemical fume hood. Ensure all glassware is clean, dry, and free of contaminants.
- Reagent Addition: Add reagents slowly and in a controlled manner, especially if there is a potential for an exothermic reaction.
- Monitoring: Monitor the reaction for any signs of unexpected changes (e.g., rapid temperature increase, color change, gas evolution).
- Quenching: If the reaction requires quenching, do so slowly and cautiously, particularly when using reactive quenching agents (e.g., water with a water-reactive compound).
- Extraction and Purification: Perform all liquid-liquid extractions and column chromatography within the fume hood to contain solvent vapors and potential aerosols.

## Emergency Procedures

Immediate and appropriate response is critical in an emergency.

## Emergency Response Flowchart



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Caption: Emergency Response Actions.

## Detailed Emergency Protocols

- Inhalation: Move the affected person to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[1][2]
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected skin area thoroughly with plenty of soap and water for at least 15 minutes. Seek immediate medical advice.[1]
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[2][4]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[2]
- Spills: Evacuate the area. Wear full PPE, including respiratory protection. For small spills, absorb with an inert material (e.g., sand, vermiculite), and place it in a sealed container for hazardous waste disposal.[3][6] Do not allow the material to enter drains or waterways.[3]
- Fire: Use a fire extinguisher appropriate for the surrounding materials (e.g., dry chemical, CO2, or foam). Firefighters should wear self-contained breathing apparatus and full protective gear.[3]

## Waste Disposal

Dispose of all waste containing **N-(4-Methoxyphenyl)-3-(trifluoromethyl)aniline** as hazardous chemical waste.[4][6] Containers should be tightly sealed and clearly labeled. Follow all local, state, and federal regulations for hazardous waste disposal.

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